Configuring a WAM2layers Backward Tracking Experiment: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	WAM2	
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Application Notes

The Water Accounting Model 2-layers (**WAM2**layers) is a powerful open-source tool written in Python used for tracking the atmospheric moisture transport.[1][2][3] It can determine the origin of precipitation through backward tracking or the destination of evaporated moisture via forward tracking.[1][3][4] This document provides detailed protocols for configuring and executing a backward tracking experiment with **WAM2**layers, designed for researchers and scientists in atmospheric science, hydrology, and related fields.

A backward tracking analysis with **WAM2**layers identifies the source regions of evaporation for a given precipitation event or for the total precipitation in a specific area over a certain period. [4] The model operates by solving a prognostic equation for tagged moisture in gridded atmospheric datasets, such as reanalysis data or climate model output.[2] The core of the model is driven by a configuration file in YAML format, which allows for reproducible and transparent experimental setups.[4][5]

Experimental Protocols

Installation

To begin, a working Python environment is required. **WAM2**layers can be installed using pip, and it is highly recommended to use a virtual environment to manage dependencies.[6]

Protocol for Installation:

- Prerequisites: Ensure you have a command-line interface and a Python environment with pip installed. For Windows users, WSL or PowerShell can be used.[6] If Python is not installed, it is recommended to install it via conda.[6]

- Create a Virtual Environment (Recommended):

- Install **WAM2**layers:

  For visualization capabilities, install with the [viz] extra:

Data Preparation

A **WAM2**layers experiment requires meteorological data, typically from reanalysis datasets like ERA5. The necessary data includes variables such as precipitation, evaporation, and moisture fluxes at various vertical levels. [5] Protocol for Data Preparation:

- Define a Case Study: Identify the region of interest (the "tagging region" where precipitation occurs) and the time period for the analysis. [5]2. Acquire Meteorological Data: Download the required atmospheric data for your chosen period and spatial domain. The **WAM2**layers documentation provides guidance on the specific variables needed.

- Data Preprocessing: The raw data needs to be preprocessed to a format that **WAM2**layers can ingest. This involves ensuring the data is properly structured and all necessary variables are present. The model includes preprocessing scripts to facilitate this step. [5]

Configuration

The experiment is controlled by a YAML configuration file. [4][5]This file specifies the tracking direction, date range, data paths, and other parameters. An example configuration file can be found on the **WAM2**layers GitHub repository. [5] Protocol for Configuration:

- Create a Configuration File: Create a new file named config.yaml.

- Specify General Settings:

  - log_level: Set the verbosity of the output messages (e.g., INFO, DEBUG).

  - preprocess_path: Path to the preprocessed input data.

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- output_path: Directory where the output files will be saved.

- Define the Tracking Period:

  - track_start_date: The beginning of the tracking period.

  - track_end_date: The end of the tracking period.

- Set Tracking Direction:

  - direction: For a backward tracking experiment, set this to backward.

- Specify the Tagging Region:

  - Define the geographical boundaries of the area where precipitation is being tracked from.

- Configure Preprocessing and Tracking Settings:

  - Adjust parameters related to the model's numerical scheme and output frequency as needed. [4]
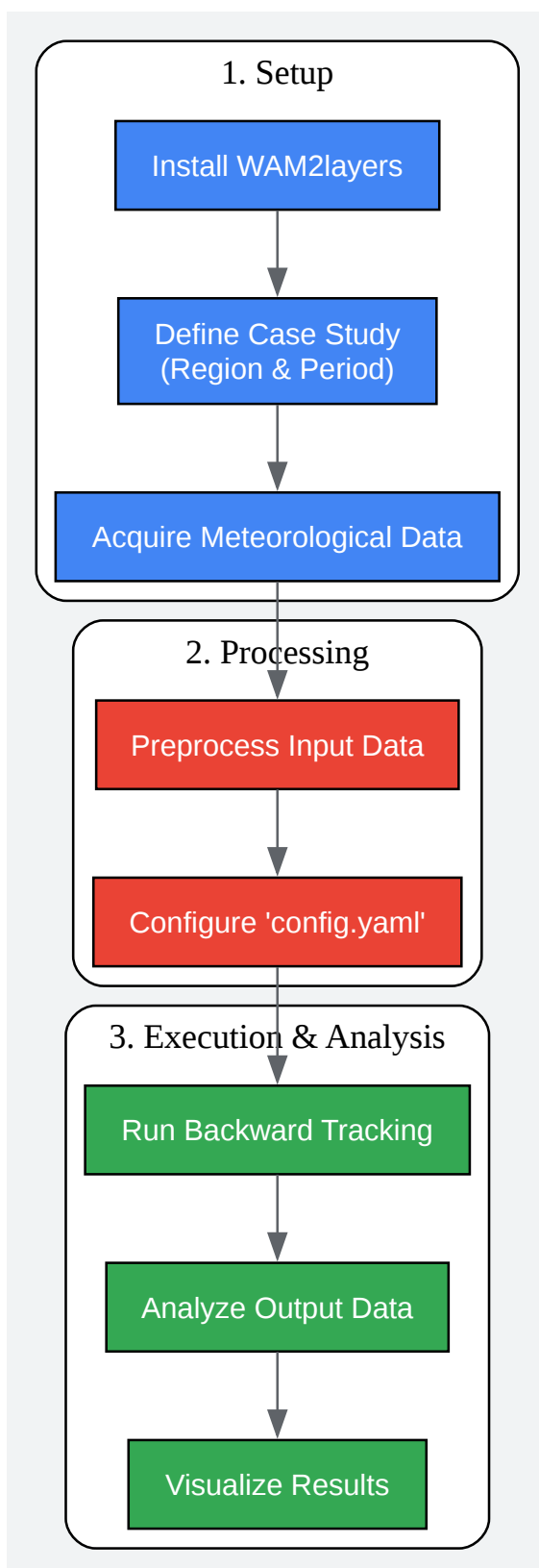
Data Presentation

The following table summarizes the key parameters in the config.yaml file for a backward tracking experiment.

Parameter	Type	Description	Example Value
log_level	string	Verbosity of logging	INFO
preprocess_path	string	Path to preprocessed data	/path/to/preprocessed_data
output_path	string	Path to save output files	/path/to/output
track_start_date	string	Start date of tracking (YYYY-MM-DD)	2023-01-01
track_end_date	string	End date of tracking (YYYY-MM-DD)	2023-01-31
direction	string	Tracking direction	backward
tagging_region	dictionary	Geographical boundaries of the source/sink region	{ "latitude_min": 30, "latitude_max": 40, "longitude_min": -10, "longitude_max": 0 }
output_frequency	integer	Frequency of writing output in days	1

Mandatory Visualization
WAM2layers Backward Tracking Workflow

The following diagram illustrates the general workflow for setting up and running a **WAM2**layers backward tracking experiment.

1. Setup

Install WAM2layers

↓

Define Case Study
(Region & Period)

↓

Acquire Meteorological Data

2. Processing

Preprocess Input Data

↓

Configure 'config.yaml'

3. Execution & Analysis

Run Backward Tracking

↓

Analyze Output Data

↓

Visualize Results

Caption: A high-level overview of the **WAM2**layers backward tracking experimental workflow.

Logic of Backward Moisture Tracking

This diagram illustrates the conceptual logic of the backward tracking process in **WAM2**layers.
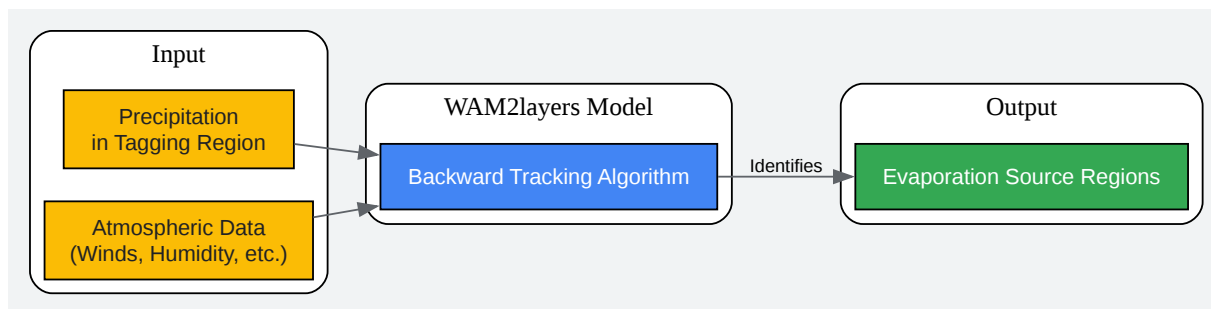
Caption: Conceptual flow of a **WAM2**layers backward tracking simulation.

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References

- 1. Welcome to WAM2layers! — WAM2layers documentation [wam2layers.readthedocs.io]

- 2. GMD - Atmospheric moisture tracking with WAM2layers v3 [gmd.copernicus.org]

- 3. GitHub - WAM2layers/WAM2layers: Atmospheric moisture tracking [github.com]

- 4. Tracking — WAM2layers documentation [wam2layers.readthedocs.io]

- 5. m.youtube.com [m.youtube.com]

- 6. Installation — WAM2layers documentation [wam2layers.readthedocs.io]

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